

3-Ethoxy-4-methoxybenzaldehyde molecular weight

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Compound of Interest

Compound Name: **3-Ethoxy-4-methoxybenzaldehyde**

Cat. No.: **B045797**

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An In-depth Technical Guide to **3-Ethoxy-4-methoxybenzaldehyde**

This technical guide provides a comprehensive overview of **3-Ethoxy-4-methoxybenzaldehyde**, a significant benzaldehyde derivative. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and biological relevance.

Core Compound Properties

3-Ethoxy-4-methoxybenzaldehyde, also known as 3-Ethoxy-p-anisaldehyde, is a derivatized benzaldehyde compound.^[1] It serves as a key intermediate in the synthesis of various pharmaceutical compounds.^[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for **3-Ethoxy-4-methoxybenzaldehyde**.

Identifier	Value	Reference
Molecular Weight	180.20 g/mol	[1] [3] [4] [5] [6]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1] [2] [3] [4]
CAS Number	1131-52-8	[1] [2] [3] [5] [6]
Melting Point	51-53 °C	[6]
Boiling Point	155 °C at 10 mmHg	[2]
InChIKey	VAMZHXWLGRQSJS- UHFFFAOYSA-N	[4] [6]

Spectral Data	Description
Mass Spectrometry	Key peaks observed at m/z 180, 151, and 152.
Infrared (IR) Spectroscopy	FTIR data is available and has been recorded.
Nuclear Magnetic Resonance (NMR)	¹ H NMR spectral data is available.

Synthesis and Purification

The primary synthesis route for **3-Ethoxy-4-methoxybenzaldehyde** involves the ethylation of isovanillin. Several protocols have been reported, with variations in the base and catalyst used.

Experimental Protocol: Synthesis of 3-Ethoxy-4-methoxybenzaldehyde

This protocol is based on a high-yield synthesis method.[\[2\]](#)

Materials:

- Isovaniillin
- Sodium hydroxide (NaOH)
- Tetrabutylammonium fluoride

- Ethyl bromide
- Deionized water
- 3 L reaction flask
- Magnetic stirrer
- Filtration apparatus

Procedure:

- In a 3 L dry reaction flask, dissolve 157 g of sodium hydroxide in 1500 ml of water.
- To this solution, add 500 g of isovanillin, 120 g of tetrabutylammonium fluoride, and 537 g of ethyl bromide.
- Stir the reaction mixture at 25°C for 4 hours.
- After the reaction is complete, collect the solid product by suction filtration.
- The resulting off-white solid powder is **3-ethoxy-4-methoxybenzaldehyde**. This method reports a purity of 99.9% and a yield of 96.1%.[\[2\]](#)

Experimental Protocol: Purification

The crude product from the synthesis can be further purified by recrystallization.

Materials:

- Crude **3-Ethoxy-4-methoxybenzaldehyde**
- Ethanol
- Water
- Heating mantle
- Crystallization dish

Procedure:

- Dissolve the crude **3-Ethoxy-4-methoxybenzaldehyde** in a minimal amount of hot ethanol.
- Gradually add hot water until the solution becomes slightly turbid.
- Allow the solution to cool slowly to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration and wash with a small amount of cold ethanol/water mixture.
- Dry the crystals under vacuum.

Biological Significance and Applications

3-Ethoxy-4-methoxybenzaldehyde is noted for its role as a metabolite and its application in the synthesis of therapeutic agents.

It is considered a metabolite of the benzoquinone and 3-hydroxypropanoic acid pathway.^[4] Furthermore, this compound has demonstrated potential antiviral properties.^[4] In the realm of drug development, it is a crucial intermediate for the synthesis of Apremilast, a PDE4 inhibitor used in the treatment of psoriasis. It is also utilized in the synthesis of compounds for investigating neuroinflammatory diseases.^[6]

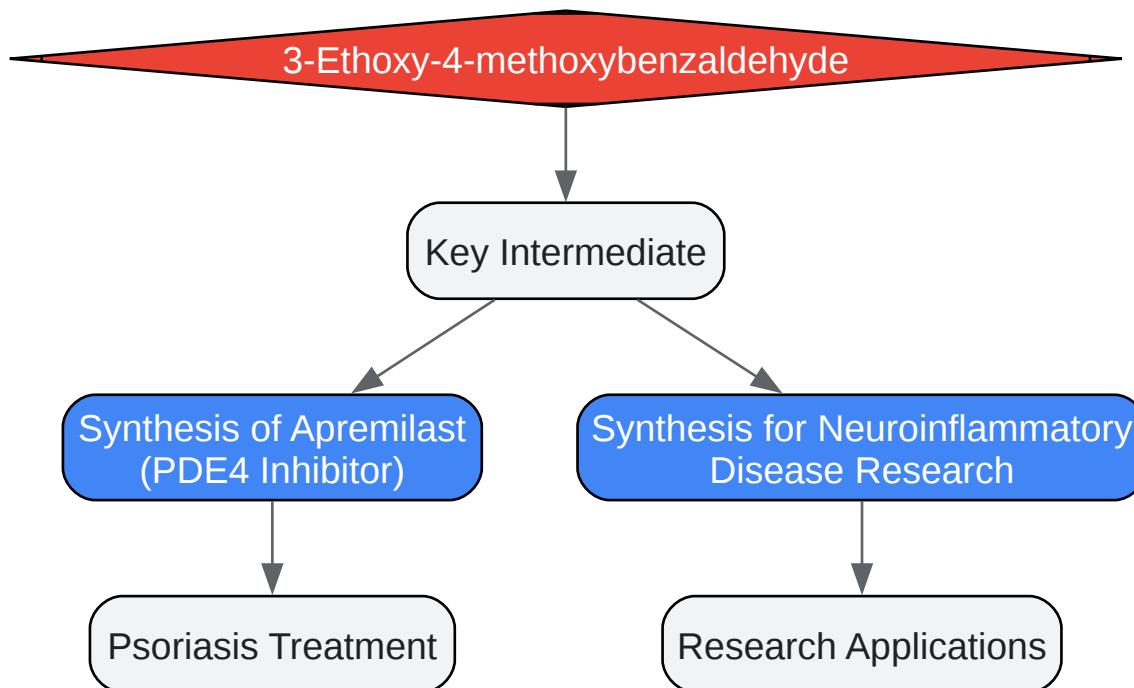
Visualized Workflows and Pathways

To better illustrate the processes involving **3-Ethoxy-4-methoxybenzaldehyde**, the following diagrams are provided.



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Caption: Synthesis workflow for **3-Ethoxy-4-methoxybenzaldehyde**.



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Caption: Applications of **3-Ethoxy-4-methoxybenzaldehyde** in drug development.

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